

N-Benzylidene-2-propynylamine: A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzylidene-2-propynylamine*

Cat. No.: B016244

[Get Quote](#)

CAS Number: 57734-99-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Benzylidene-2-propynylamine is a chemical compound characterized by the presence of both an imine (N-benzylidene) and a propargyl group. While specific research on this molecule is limited, its structural motifs are of significant interest in medicinal chemistry. The propargylamine moiety is a key pharmacophore in several approved drugs and clinical candidates, particularly for neurodegenerative diseases and oncology, often acting as an irreversible enzyme inhibitor. The N-benzylidene group is also found in various compounds exhibiting a wide range of biological activities, including antimicrobial and anticancer effects. This technical guide provides a comprehensive overview of the available information on **N-Benzylidene-2-propynylamine**, including its physicochemical properties, synthesis protocols, and inferred biological potential based on the activities of its constituent functional groups. This document aims to serve as a foundational resource to stimulate further research into the potential applications of this compound.

Physicochemical and Spectroscopic Data

Quantitative data for **N-Benzylidene-2-propynylamine** is not extensively reported in peer-reviewed literature. The following tables summarize the available data from chemical supplier databases and inferred properties based on its structure.

Table 1: Physicochemical Properties of **N-Benzylidene-2-propynylamine**

Property	Value	Source/Comment
CAS Number	57734-99-3	-
Molecular Formula	C ₁₀ H ₉ N	[1]
Molecular Weight	143.19 g/mol	[1]
Physical State	Yellow Oil	Inferred from supplier data
Boiling Point	110-113.5 °C @ 1-2 mmHg	[2]
Solubility	Soluble in Chloroform, Methanol	[2]
Density	Data not available	-
Refractive Index	Data not available	-

Table 2: Predicted Spectroscopic Data for **N-Benzylidene-2-propynylamine**

Spectroscopy	Predicted Chemical Shifts / Bands
^1H NMR	δ ~8.3-8.5 (s, 1H, -N=CH-), δ ~7.2-7.9 (m, 5H, Ar-H), δ ~4.0-4.2 (d, 2H, -N-CH ₂ -), δ ~2.2-2.4 (t, 1H, -C \equiv CH)
^{13}C NMR	δ ~160-165 (-N=CH-), δ ~127-136 (Ar-C), δ ~80-85 (-C \equiv CH), δ ~70-75 (-C \equiv CH), δ ~40-45 (-N-CH ₂ -)
IR (Infrared)	~3300 cm ⁻¹ (alkyne C-H stretch), ~2120 cm ⁻¹ (C \equiv C stretch), ~1640 cm ⁻¹ (C=N stretch), ~3050 cm ⁻¹ (aromatic C-H stretch)
Mass Spec (MS)	Predicted m/z: 143.07 (M ⁺), 142.06 (M-H) ⁺ , 115.05 (M-C ₂ H ₂) ⁺ , 91.05 (C ₇ H ₇) ⁺ , 77.04 (C ₆ H ₅) ⁺

Disclaimer: The spectroscopic data presented are predicted values based on the known chemical shifts and absorption bands of the N-benzylidene and propargylamine functional groups. Experimental verification is required.

Synthesis and Experimental Protocols

The synthesis of **N-Benzylidene-2-propynylamine** is typically achieved through a condensation reaction between propargylamine and benzaldehyde.

Synthesis Protocol

Reaction: Condensation of Propargylamine and Benzaldehyde

Reagents:

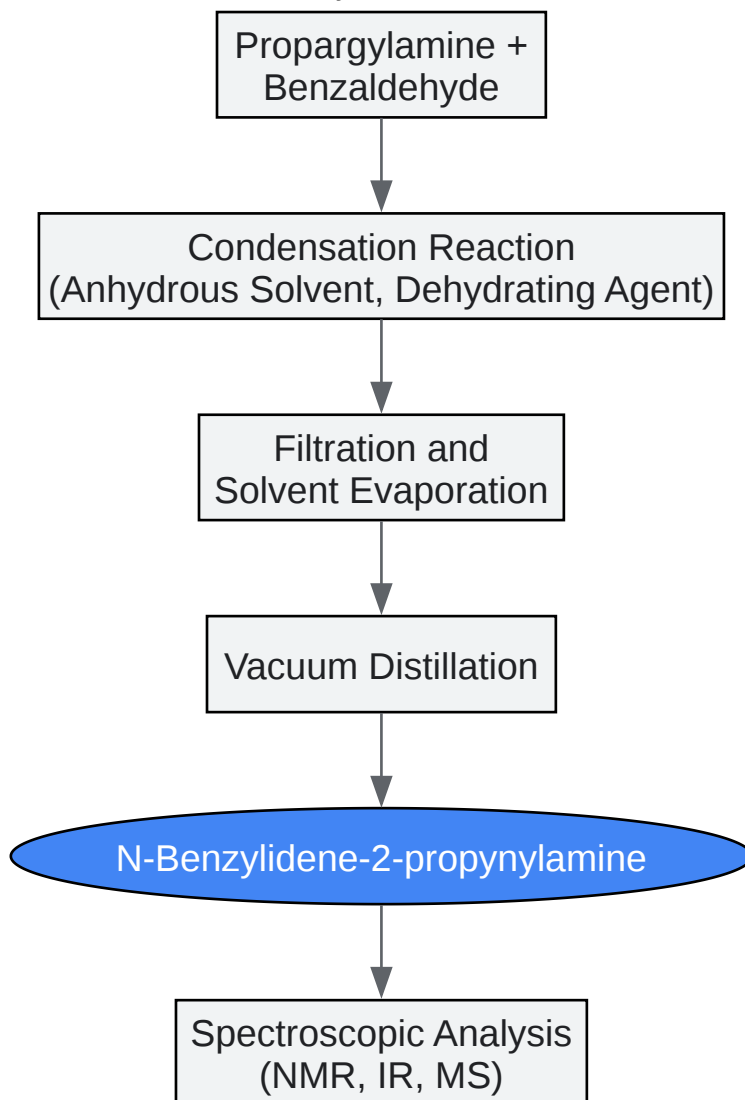
- Propargylamine (1.0 eq)
- Benzaldehyde (1.0 eq)
- Anhydrous Magnesium Sulfate (MgSO₄) or other suitable dehydrating agent

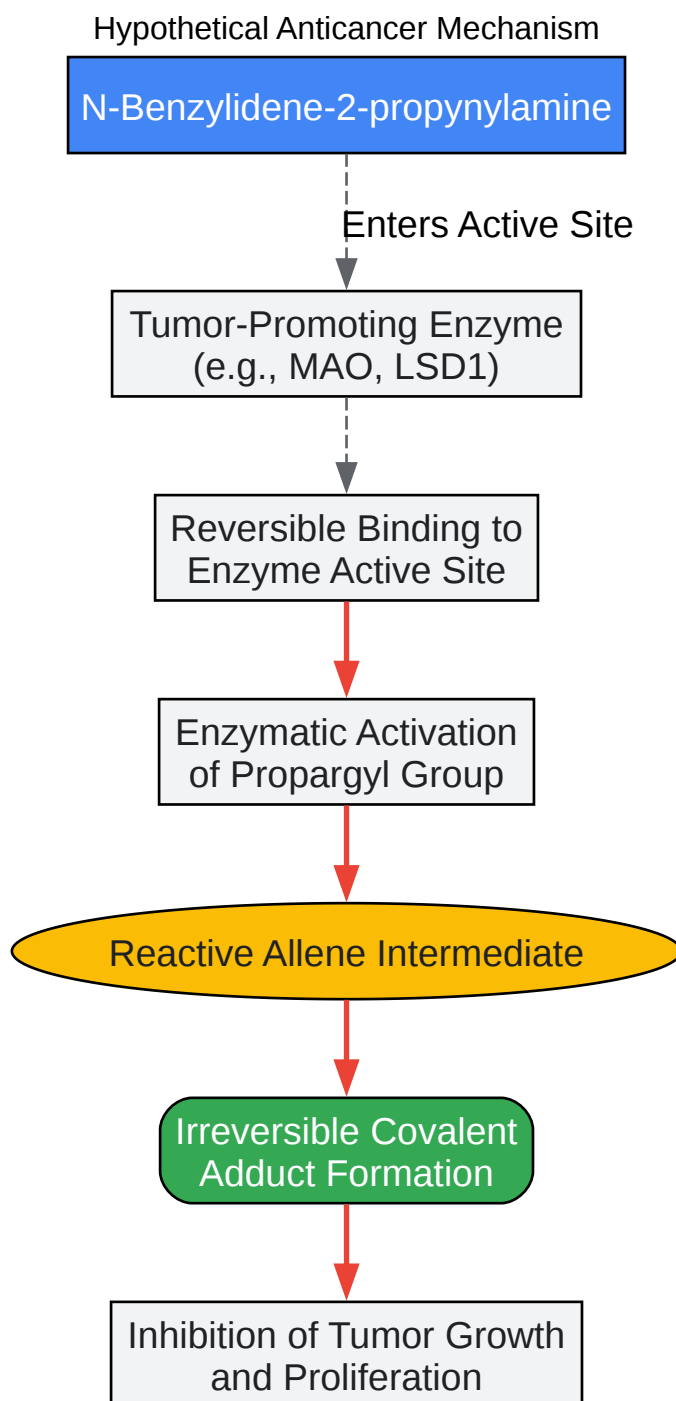
- Anhydrous solvent (e.g., Benzene, Toluene, or Dichloromethane)

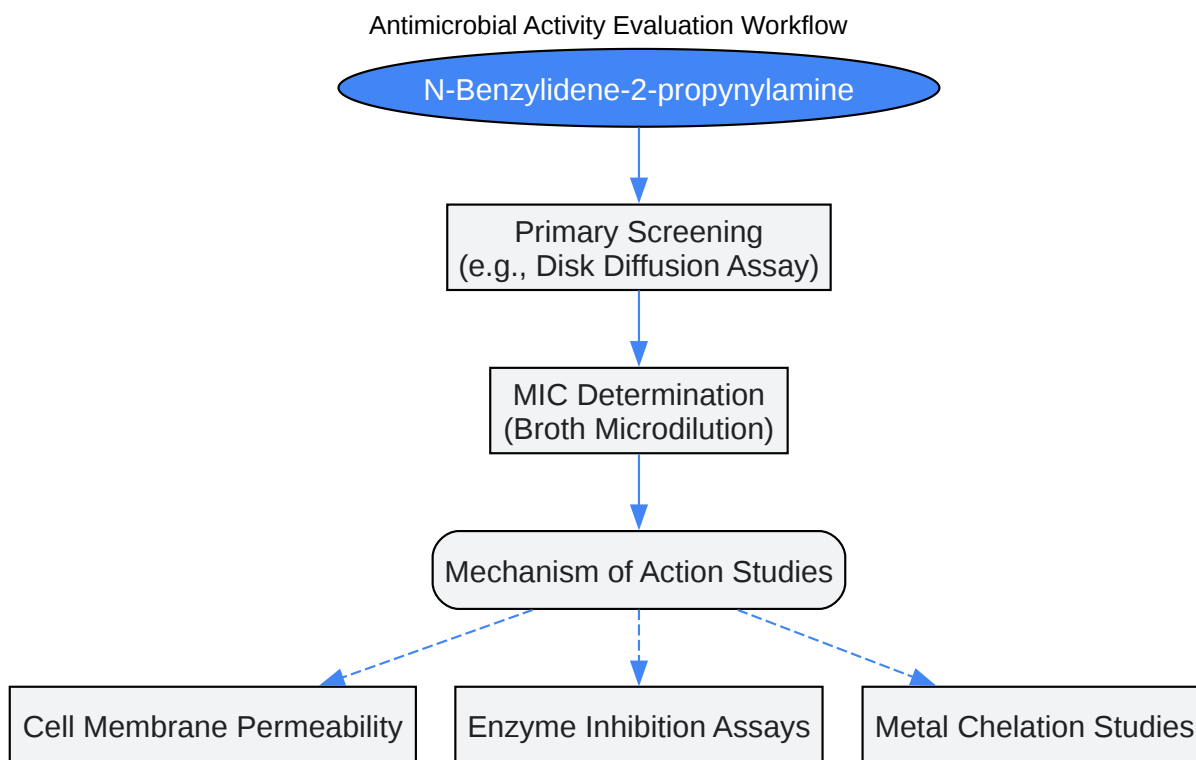
Procedure:

- To a stirred solution of propargylamine in the chosen anhydrous solvent, add an equimolar amount of benzaldehyde at room temperature.
- Add a dehydrating agent, such as anhydrous magnesium sulfate, to the reaction mixture.
- Stir the mixture at room temperature for a duration ranging from 30 minutes to several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dehydrating agent.
- Wash the solid residue with a small amount of the solvent.
- Combine the filtrate and the washings, and remove the solvent under reduced pressure to yield the crude product.
- The crude **N-Benzylidene-2-propynylamine** can be purified by vacuum distillation.

General Workflow for Synthesis and Characterization







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 57734-99-3 CAS MSDS (N-BENZYLIDENE-2-PROPYNYLAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [N-Benzylidene-2-propynylamine: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b016244#n-benzylidene-2-propynylamine-cas-number-57734-99-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com